

# Commercial Suppliers of Fluralaner-d5 Analytical Standard: A Technical Guide

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## Compound of Interest

Compound Name: Fluralaner-d5

Cat. No.: B15559200

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For researchers, scientists, and professionals in drug development requiring high-purity, stable isotope-labeled internal standards for bioanalytical studies, sourcing a reliable supply of **Fluralaner-d5** is crucial. This guide provides an in-depth overview of commercial suppliers offering **Fluralaner-d5** analytical standards, presenting key technical data to facilitate informed procurement decisions.

## Overview of Available Fluralaner-d5 Analytical Standards

**Fluralaner-d5** serves as an indispensable internal standard in pharmacokinetic and residue analysis studies involving Fluralaner, a potent insecticide and acaricide. The deuterated analog allows for precise quantification in complex biological matrices using mass spectrometry-based methods. Several reputable suppliers offer **Fluralaner-d5**, each with distinct product specifications and quality assurances.

A comparative summary of the commercial suppliers and their **Fluralaner-d5** offerings is presented in the table below.

Supplier	Product Name	Catalog Number	Purity	Format	Available Quantities	Accreditations
HPC Standards	D4-Fluralaner	693110	High Purity (Specific % not publicly listed)	Neat Solid	10 mg	ISO 17034
D4-Fluralaner Solution	693111	High Purity (Specific % not publicly listed)	100 µg/mL in Acetonitrile	1 mL	ISO 17034	
TLC Pharmaceutical Standards	Fluralaner-d5	Not specified	High Purity (Comprehensive COA provided)	Not specified	Quote required	ISO 17034, ISO 17025
MedchemExpress	Fluralaner-d5	Not specified	High Purity (COA provided with purchase)	Not specified	Quote required	ISO 17025 (for reference standards)

Note: Pricing for these standards is generally available upon request from the respective suppliers.

## Supplier and Product Details

### HPC Standards

HPC Standards, an ISO 17034 accredited manufacturer, provides D4-Fluralaner, a deuterated variant of Fluralaner. Their products are positioned for residue and veterinary drug analysis, emphasizing suitability for LC-MS/MS applications. Each product is accompanied by a comprehensive Certificate of Analysis (COA) detailing purity, identity, and uncertainty, ensuring traceability and reliability of analytical results.

The available formats cater to different experimental needs: a neat solid for preparing custom standard concentrations and a ready-to-use solution in acetonitrile for direct application.

## TLC Pharmaceutical Standards

TLC Pharmaceutical Standards, holding both ISO 17034 and ISO 17025 accreditations, lists **Fluralaner-d5** in their catalog. While specific details regarding purity, format, and quantity are not readily available on their website and require a direct quote, the company is known for providing a comprehensive Certificate of Analysis with their products. Their dual accreditation underscores a strong commitment to quality management and the competence of their testing and calibration laboratories. The molecular formula provided is C<sub>22</sub>H<sub>12</sub>D<sub>5</sub>Cl<sub>2</sub>F<sub>6</sub>N<sub>3</sub>O<sub>3</sub>.

## MedchemExpress

MedchemExpress offers **Fluralaner-d5** as part of its extensive portfolio of research chemicals and biochemicals. The company indicates that its reference standards are rigorously tested under an ISO 17025 quality system. A Certificate of Analysis for the non-deuterated Fluralaner standard from MedchemExpress shows a high purity of 99.97% as determined by HPLC. While specific details for the deuterated analog require a quote, this suggests a high standard of quality for their products.

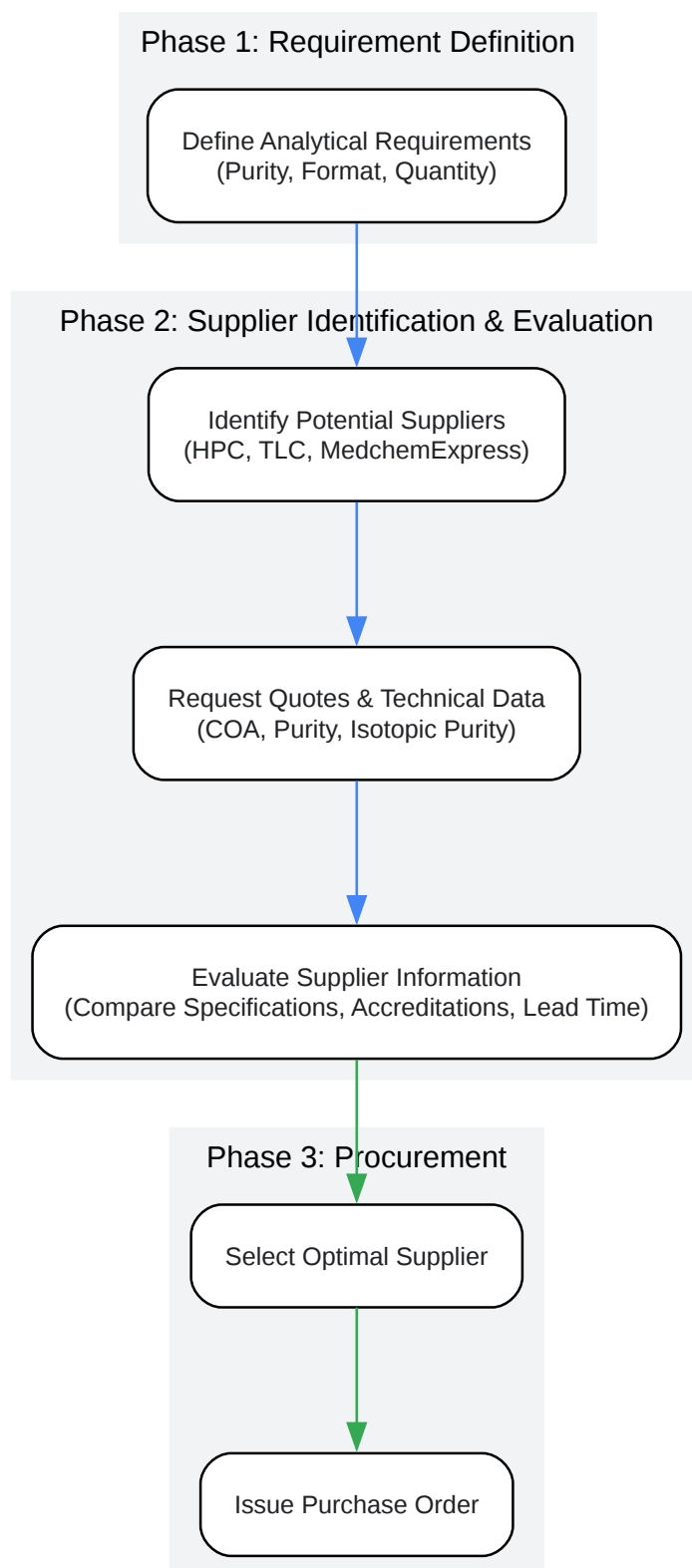
## Experimental Considerations

The selection of a **Fluralaner-d5** analytical standard should be guided by the specific requirements of the intended application. Key considerations include:

- **Purity:** Both chemical and isotopic purity are critical for accurate quantification. A high isotopic purity minimizes interference from the unlabeled analyte.
- **Format:** The choice between a neat solid and a pre-made solution depends on the laboratory's workflow and the need for customized standard concentrations.
- **Documentation and Accreditation:** The availability of a comprehensive Certificate of Analysis and accreditation from recognized bodies (e.g., ISO 17034, ISO 17025) provides confidence in the quality and traceability of the standard.

## Logical Workflow for Supplier Selection

The process of selecting a suitable commercial supplier for **Fluralaner-d5** analytical standard can be visualized as a logical workflow. This diagram illustrates the key decision points and steps involved, from initial identification of needs to final procurement.



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Figure 1. Workflow for selecting a commercial supplier of **Fluralaner-d5** analytical standard.

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